



# Application Notes and Protocols for the Fermentation and Purification of Nocathiacin Antibiotics

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	nocathiacin II	
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These application notes provide detailed protocols for the fermentation of Nocardia sp. ATCC 202099 to produce nocathiacin antibiotics and the subsequent purification of Nocathiacin I. The protocols are designed to be a comprehensive guide for laboratory-scale production and purification.

## Fermentation of Nocardia sp. ATCC 202099 for Nocathiacin Production

This protocol outlines the two-stage fermentation process for the production of nocathiacin antibiotics, including a seed culture stage and a production culture stage.

#### **Materials and Media**

- Microorganism:Nocardia sp. ATCC 202099
- Seed Medium
- Production Medium
- Cryoprotective solution (100 g/L sucrose, 200 g/L glycerol in deionized water)



500-mL flasks

#### **Fermentation Protocols**

Protocol 1: Seed Culture Preparation

- Prepare the seed medium according to the formulation in Table 1.
- Inoculate 100 mL of sterile seed medium in a 500-mL flask with 4 mL of a frozen vegetative stock culture of Nocardia sp. ATCC 202099.
- Incubate the flask at 32°C on a rotary shaker at 250 rpm for 3 days.
- For cryopreservation, mix the vegetative culture with an equal volume of cryoprotective solution and store at an appropriate freezing temperature.

Protocol 2: Production of Nocathiacins

- Prepare the production medium as detailed in Table 1.
- Inoculate 100 mL of the production medium in a 500-mL flask with 4 mL of the 3-day old seed culture.
- Incubate the production culture at 32°C on a rotary shaker at 250 rpm for 5 days.
- After incubation, the fermentation broth is ready for the extraction and purification of nocathiacins.

### **Fermentation Data**

The following table summarizes the composition of the fermentation media.

Table 1: Fermentation Media Composition



Component	Seed Medium (g/L)	Production Medium (g/L)
Starch	20	-
Dextrose	5	20
N-Z case	3	-
Yeast Extract	2	-
Fish Meat Extract	5	-
Peptone	-	5
Red Star Yeast	-	10
Allophosite	-	5
Calcium Carbonate	3	-

Data from US Patent US6218398B1[1]

Optimization of the fermentation medium has been shown to increase the production of Nocathiacin I from 150 mg/L to 405.8 mg/L.[2]

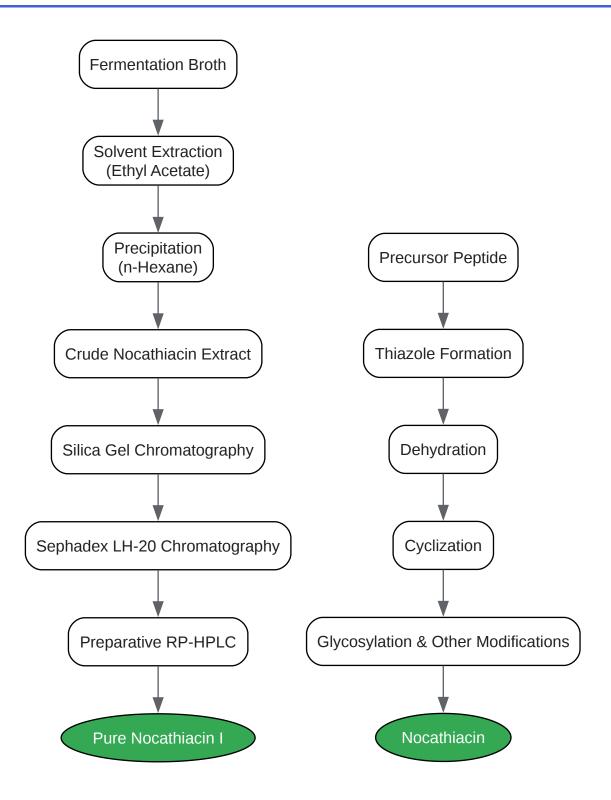
# Purification of Nocathiacin I from Fermentation Broth

This section details a multi-step protocol for the purification of Nocathiacin I from the fermentation broth of Nocardia sp. ATCC 202099. The major purification steps include solvent extraction, precipitation, and a series of chromatographic separations.

### **Purification Workflow**

The overall workflow for the purification of Nocathiacin I is depicted in the following diagram.





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#### References

- 1. cytivalifesciences.com [cytivalifesciences.com]
- 2. researchgate.net [researchgate.net]
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